

Comparative Analysis: Metalaxyl-13C6 vs. Non-Labeled Metalaxyl

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Compound Focus: Metalaxyl-13C6

CAS No.: 1356199-69-3

Cat. No.: S1799545

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The table below summarizes the key differences and applications of **Metalaxyl-13C6** and its non-labeled counterpart based on current research data.

Feature	Metalaxyl-13C6 (Labeled)	Non-Labeled Metalaxyl
Chemical Structure	Isotopologue with six ¹³ C atoms [1]	Standard molecular structure
Molecular Weight	285.29 g/mol [2]	279.33 g/mol (estimated from standard formula)
Primary Application	Internal Standard for quantitative MS [3] [1]	Active fungicide; analyte for residue analysis [4]
Analytical Role	Internal Standard [3] [1]	Target Analyte [4]
Quantitative Performance	Enables accurate comparison and semiquantification in metabolism studies [3]	Subject to matrix effects and ionization suppression in MS
Metabolic Studies	Used as tracer to characterize stereoselective metabolism [3]	Studied for its dissipation and degradation in plants and soil [5] [4] [6]

Feature	Metalaxyl-13C6 (Labeled)	Non-Labeled Metalaxyl
Key Experimental Findings	Used to find (-)-R-metalaxyl eliminated faster in rat microsomes [3]	Soil degradation involves non-extractable residue formation [5]
Availability	Sold as high-purity standard (e.g., 99 atom % ¹³ C) [1]	Available as technical-grade fungicide and analytical standard

Detailed Experimental Protocols

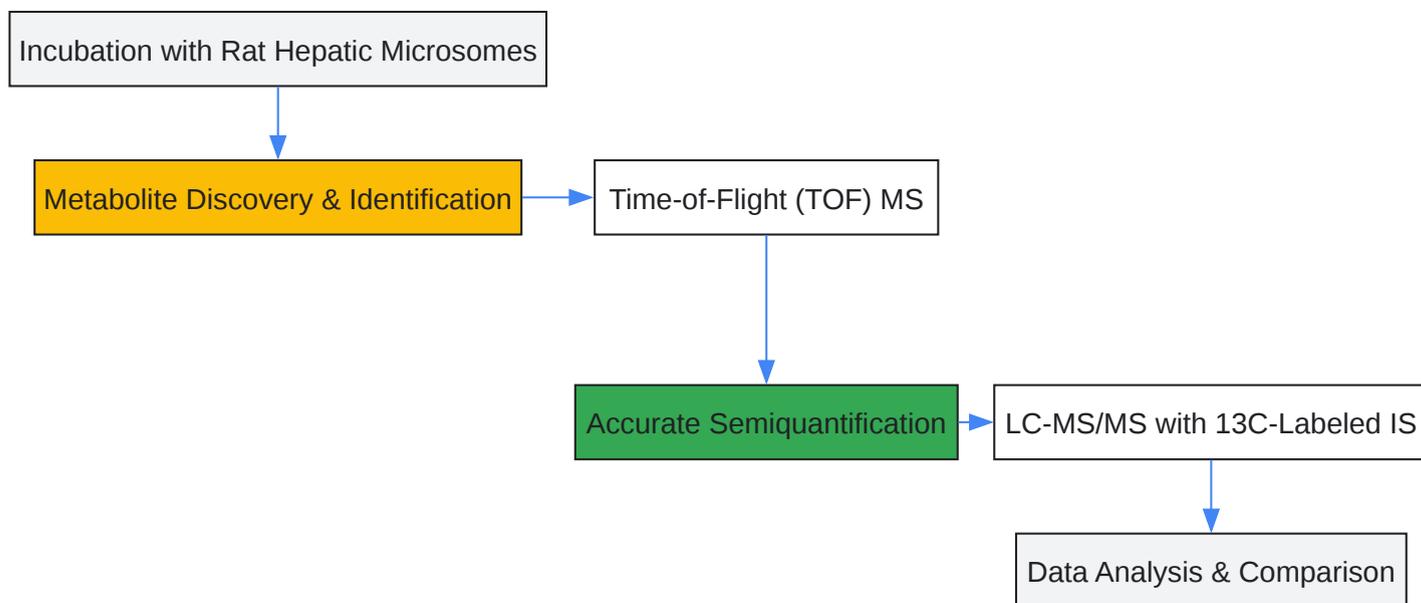
The superior performance of **Metalaxyl-13C6** is demonstrated in specific, high-precision experimental contexts.

Protocol for Stereoselective Metabolism Studies

This methodology, derived from a study on rat hepatic microsomes, highlights the critical role of **Metalaxyl-13C6** for accurate quantification [3].

- **Objective:** To identify and accurately compare the stereoselective metabolism of metalaxyl enantiomers.
- **Key Application:** **Metalaxyl-13C6** metabolites, prepared in-house, were used as internal standards.
- **Workflow:**
 - **Incubation:** Metalaxyl enantiomers are incubated with rat hepatic microsomes.
 - **Metabolite Discovery & Identification:** Metabolites (e.g., hydroxymetalaxyl, demethylmetalaxyl) are discovered and identified using **Time-of-Flight Mass Spectrometry (TOF-MS)**. This provides accurate mass measurements for determining elemental composition.
 - **Semiquantification:** Metabolites are accurately measured using **Triple Quadrupole Tandem Mass Spectrometry (LC-MS/MS)**. The key step is using the corresponding ¹³C-labeled metabolites as internal standards for precise quantitation, correcting for matrix effects and instrument variability.
 - **Data Analysis:** Enantiomer fractionation and elimination rates are calculated. The study found that (+)-S-metalaxyl was eliminated preferentially and that the amounts of certain metabolites differed significantly between the two enantiomers [3].

The following diagram illustrates this experimental workflow:



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Protocol for Fungicide Residue Analysis in Plants

This protocol for determining metalaxyl in durian leaves exemplifies a standard residue analysis method where **Metalaxyl-13C6** would be ideally employed as an internal standard [4].

- **Objective:** To establish a simple and reproducible HPLC procedure for measuring metalaxyl concentration in plants and study its dissipation kinetics.
- **Sample Preparation:**
 - **Extraction:** Cleaned leaf tissue (0.5 g) is homogenized and extracted with 5 mL of ethyl acetate, which showed a recovery rate of **100.3%** [4].
 - **Cleaning:** A critical step is washing the leaf surface with running tap water to remove surface residue, which significantly reduces background interference [4].
 - **Concentration:** The extract is evaporated to dryness and re-dissolved in 100% acetonitrile for HPLC analysis.
- **HPLC Analysis:**
 - The method was validated with a linearity range of 1–100 µg/mL.
 - The Limits of Detection (LOD) and Quantification (LOQ) were **0.27 µg/mL** and **0.91 µg/mL**, respectively [4].

- **Application Findings:**

- The study determined the half-life of metalaxyl in durian leaves to be **16.5 days** after foliar application.
- Soil drenching led to **eight times higher** metalaxyl concentrations in plants compared to foliar spraying, but caused plant death, informing safer application practices [4].

Key Insights and Conclusion

The evidence clearly delineates the roles of Metalaxyl and its isotope-labeled counterpart:

- **Non-Labeled Metalaxyl** is the **active fungicide** and the primary **target analyte** in environmental monitoring and residue studies. Research focuses on its dissipation half-life, degradation pathways, and formation of non-extractable residues in the environment [5] [4] [6].
- **Metalaxyl-13C6** is not an alternative fungicide but a specialized **analytical tool**. Its value is in enabling highly precise and accurate quantification in complex matrices, particularly when using mass spectrometry. It corrects for analytical variabilities, allowing researchers to obtain reliable data on the fate and stereoselective behavior of the parent compound [3] [1].

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